

Perinone Pigments: A Comprehensive Technical Guide for Scientific Professionals

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An in-depth exploration of the fundamental characteristics, synthesis, and analysis of perinone pigments for researchers, scientists, and drug development professionals.

Perinone pigments are a class of high-performance organic compounds renowned for their exceptional stability, vibrant colors, and unique electronic properties. This technical guide provides a detailed overview of the core characteristics of the two primary isomers, Pigment Orange 43 and Pigment Red 194, encompassing their synthesis, physicochemical properties, and analytical characterization.

Core Physicochemical Characteristics

Perinone pigments are characterized by their robust molecular structure, which imparts outstanding resistance to light, heat, and chemicals. These properties make them suitable for a wide range of demanding applications, from industrial coatings and plastics to advanced organic electronics.

Quantitative Data Summary

The key performance indicators for Pigment Orange 43 (trans-isomer) and Pigment Red 194 (cis-isomer) are summarized below.



Property	Pigment Orange 43 (trans- isomer)	Pigment Red 194 (cis- isomer)
Colour Index Name	C.I. Pigment Orange 43	C.I. Pigment Red 194
Colour Index Number	71105	71100
CAS Number	4424-06-0	4216-02-8
Molecular Formula	C26H12N4O2	C26H12N4O2
Molecular Weight	412.41 g/mol	412.40 g/mol
Lightfastness (BWS)	8 (Full Shade & 1/3 SD in HDPE)[1]	7-8[2]
Heat Stability	~280 °C in PE and PET[1]	270 °C in Polypropylene[2]
Chemical Resistance	Excellent	Excellent
Acid Resistance	5 (Excellent)[3]	5 (Excellent)[4]
Alkali Resistance	5 (Excellent)[3]	5 (Excellent)[4]
Oil Absorption	60-80 g/100g [5]	40-45 g/100g [4]
Density	1.5 g/cm ³ [3]	1.70 g/cm³[4]
Appearance	Bright, reddish orange powder[1]	Dark red powder[2]

Synthesis and Isomer Separation

The synthesis of perinone pigments typically involves the condensation of naphthalenetetracarboxylic dianhydride with o-phenylenediamine. This reaction yields a mixture of the cis and trans isomers.[6] The separation of these isomers is a critical step and is achieved through the differential solubility of their respective potassium salts in an alcoholic solution.

Experimental Protocols

1. Synthesis of Mixed Perinone Isomers:



- Reactants: Naphthalenetetracarboxylic dianhydride and o-phenylenediamine.
- · Solvent: Glacial acetic acid.
- Procedure:
 - Suspend naphthalenetetracarboxylic dianhydride and o-phenylenediamine in glacial acetic acid.
 - Heat the mixture to reflux (approximately 118 °C) and maintain for several hours.
 - The resulting precipitate, a mixture of cis and trans perinone isomers, is collected by filtration.
 - Wash the precipitate with a suitable solvent (e.g., ethanol) to remove impurities.
 - Dry the mixed-isomer product.
- 2. Separation of Cis and Trans Isomers:
- Reagents: Mixed perinone isomers, ethanol, potassium hydroxide (KOH).
- Procedure:
 - Suspend the mixed perinone isomers in ethanol.
 - Add a solution of potassium hydroxide in ethanol to the suspension.
 - Heat the mixture. The trans-isomer reacts with KOH to form a sparingly soluble potassium salt of the ring-opened structure, which precipitates from the solution. The cis-isomer remains in solution.[6]
 - Filter the hot mixture to isolate the precipitated potassium salt of the trans-isomer.
 - For the trans-isomer (Pigment Orange 43):
 - Wash the precipitate with hot ethanol.



- Hydrolyze the potassium salt by treatment with a dilute acid to regenerate the insoluble trans-perinone.
- Filter, wash with water until neutral, and dry to obtain pure Pigment Orange 43.
- For the cis-isomer (Pigment Red 194):
 - Cool the filtrate containing the cis-isomer.
 - Acidify the filtrate with a dilute acid to precipitate the cis-perinone.
 - Filter, wash with water until neutral, and dry to obtain pure Pigment Red 194.

Analytical Characterization

The structural and compositional analysis of perinone pigments is crucial for quality control and research purposes. The following are key analytical techniques employed for their characterization.

- 1. Fourier Transform Infrared (FTIR) Spectroscopy:
- Objective: To identify the functional groups present in the perinone molecule and confirm the successful synthesis.
- Methodology:
 - Prepare a sample by mixing a small amount of the pigment with potassium bromide (KBr) and pressing it into a pellet, or by using an Attenuated Total Reflectance (ATR) accessory.
 - Acquire the FTIR spectrum in the range of 4000-400 cm⁻¹.
 - Expected Peaks: Look for characteristic absorption bands corresponding to C=O
 (carbonyl) stretching, C=N (imine) stretching, and aromatic C-H and C=C vibrations.
- 2. Nuclear Magnetic Resonance (NMR) Spectroscopy:
- Objective: To elucidate the molecular structure and differentiate between the cis and trans isomers. Due to the low solubility of perinone pigments in common organic solvents, specific



sample preparation is required.

- Methodology:
 - Dissolve the perinone pigment in a strong deuterated acid, such as deuterated sulfuric acid (D₂SO₄), for analysis.[5]
 - Acquire ¹H and ¹³C NMR spectra.
 - Expected Spectra: The symmetry of the isomers will be reflected in the number of distinct signals in the NMR spectra. The trans-isomer, being more symmetrical, will exhibit a simpler spectrum compared to the cis-isomer.

Visualizations

To further elucidate the concepts discussed, the following diagrams provide visual representations of the chemical structures, synthesis pathway, and analytical workflow.

Chemical Structures of Perinone Isomers

trans-Isomer (Pigment Orange 43)

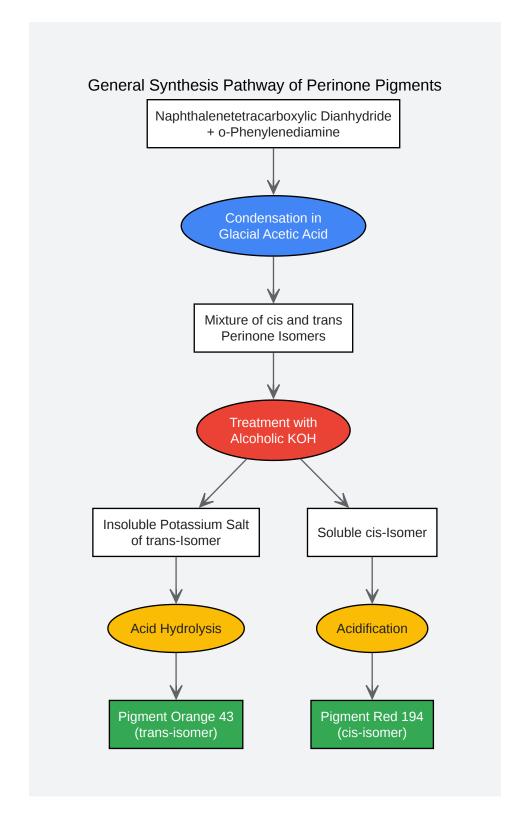
trans_isomer

cis_isomer

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Chemical structures of trans and cis perinone isomers.

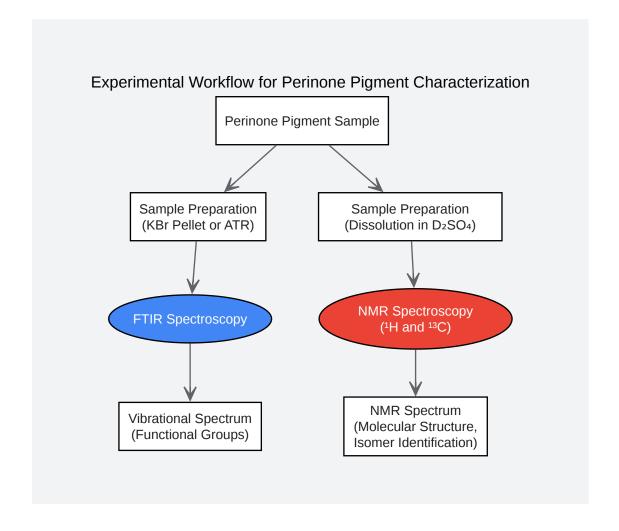




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Flowchart of the synthesis and separation of perinone isomers.





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Workflow for the analytical characterization of perinone pigments.

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